

Safe handling and storage procedures for 3'-Nitropropiophenone

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Compound of Interest

Compound Name: 3'-Nitropropiophenone

Cat. No.: B093426

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Technical Support Center: 3'-Nitropropiophenone

This technical support center provides guidance on the safe handling, storage, and troubleshooting for experiments involving **3'-Nitropropiophenone**. The information is tailored for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common issues and questions that may arise during the handling and use of **3'-Nitropropiophenone** in a laboratory setting.

Q1: What are the primary hazards associated with **3'-Nitropropiophenone**?

A1: **3'-Nitropropiophenone** is classified as an irritant. It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335)[1][2]. It is crucial to handle this compound with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. All manipulations should be performed in a well-ventilated fume hood to avoid inhalation of dust or vapors.

Q2: My **3'-Nitropropiophenone** appears discolored (e.g., darker yellow or brownish). Is it still usable?

A2: **3'-Nitropropiophenone** is typically a light yellow or white crystalline powder[3]. Darker coloration may indicate the presence of impurities or degradation products. While it might still be usable for some applications, purification by recrystallization is recommended to ensure the integrity of your experiment. The presence of impurities can lead to unexpected side reactions or lower yields.

Q3: I am having trouble dissolving **3'-Nitropropiophenone** for my reaction. What is a suitable solvent?

A3: **3'-Nitropropiophenone** is sparingly soluble in water[3]. For reactions, organic solvents are typically used. Acetic acid has been used as a solvent for reactions involving this compound[4]. For purification by recrystallization, a solvent should be chosen in which the compound is soluble when hot but poorly soluble at room temperature. Ethanol is often used for the recrystallization of similar nitro-aromatic compounds. Always perform a small-scale solubility test to determine the best solvent for your specific reaction conditions.

Q4: My reaction involving **3'-Nitropropiophenone** is not proceeding as expected (low or no product formation). What are some common causes?

A4: Several factors could contribute to a failed or low-yielding reaction:

- Reagent Quality: Ensure your **3'-Nitropropiophenone** and other reagents are pure. Impurities in the starting material can inhibit the reaction.
- Reaction Conditions: Reactions involving aromatic nitro compounds, such as Friedel-Crafts acylation, can be sensitive to reaction conditions. The nitro group is strongly deactivating, which can make electrophilic aromatic substitution reactions challenging[5]. Ensure that your reaction temperature and time are optimized.
- Catalyst Inactivity: For reactions requiring a catalyst (e.g., a Lewis acid in Friedel-Crafts reactions), ensure the catalyst is fresh and has not been deactivated by moisture[5].
- Incompatible Reagents: **3'-Nitropropiophenone** is incompatible with strong oxidizing agents, strong reducing agents, strong acids, and strong bases[3]. These can lead to decomposition or unwanted side reactions.

Q5: I am trying to reduce the nitro group of **3'-Nitropropiophenone**. What are some potential challenges?

A5: The reduction of a nitro group to an amine is a common transformation. However, challenges can include:

- Over-reduction: Depending on the reducing agent and reaction conditions, other functional groups, like the ketone, could also be reduced.
- Incomplete Reaction: The choice of reducing agent is critical. Common reagents for nitro group reduction include tin(II) chloride, sodium dithionite, or catalytic hydrogenation. The optimal conditions will depend on the overall molecular structure and the desired selectivity.
- Work-up Difficulties: The work-up procedure for reductions can sometimes be challenging, leading to product loss. Ensure proper pH adjustment and extraction procedures are followed.

Q6: What is the best way to purify crude **3'-Nitropropiophenone**?

A6: Recrystallization is a common and effective method for purifying solid organic compounds like **3'-Nitropropiophenone**. The key is to select an appropriate solvent or solvent system where the compound has high solubility at elevated temperatures and low solubility at room or cold temperatures. Ethanol or a mixture of ethanol and water is often a good starting point for nitroaromatic compounds.

Chemical and Physical Properties

The following table summarizes key quantitative data for **3'-Nitropropiophenone**.

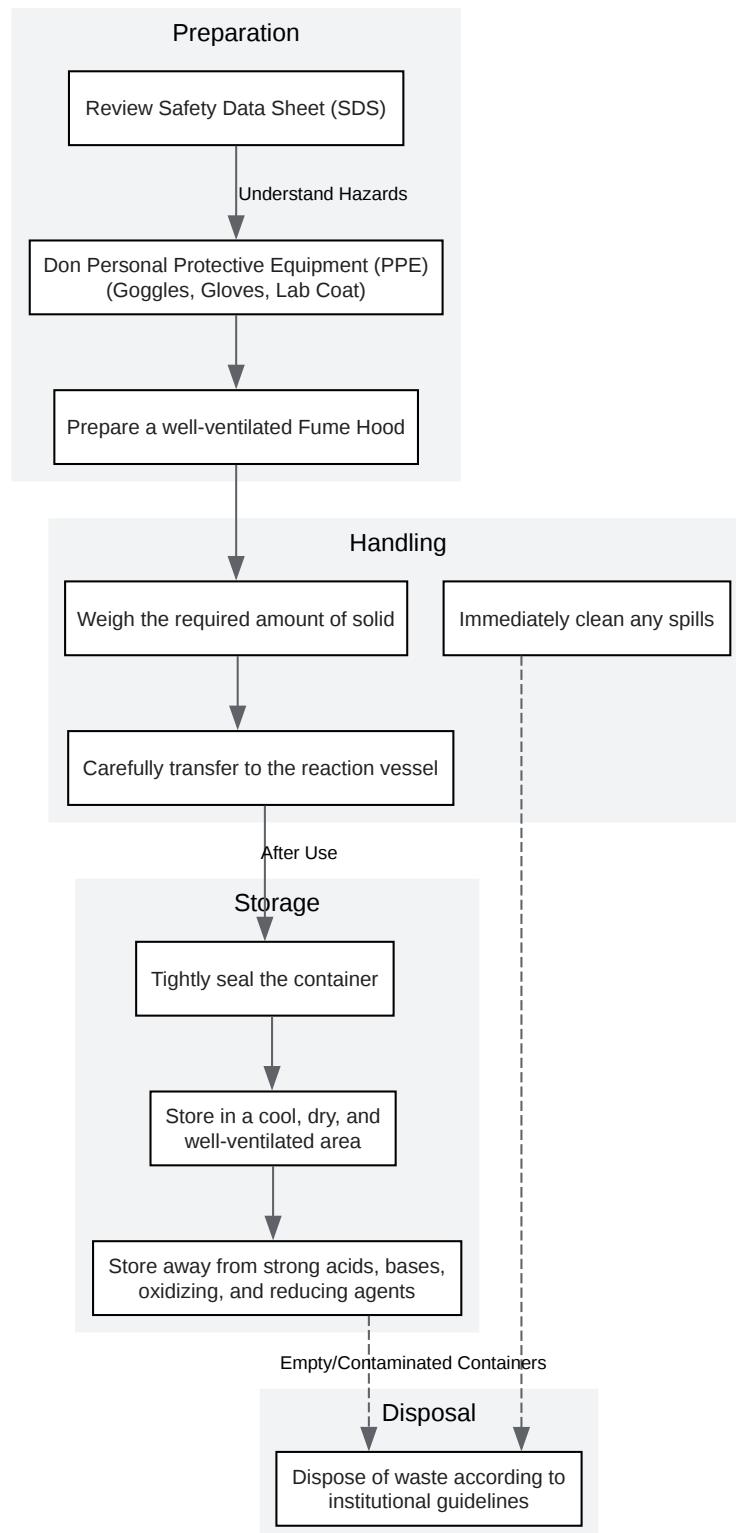
Property	Value	Reference(s)
Molecular Formula	C ₉ H ₉ NO ₃	[2][3][6]
Molecular Weight	179.17 g/mol	[1][2][6]
Melting Point	98-101 °C	[6][7]
Appearance	Light yellow or white crystalline powder	[3][6]
Boiling Point	254.5 ± 13.0 °C (Predicted)	[6]
Density	1.199 ± 0.06 g/cm ³ (Predicted)	[6]

Experimental Protocols & Workflows

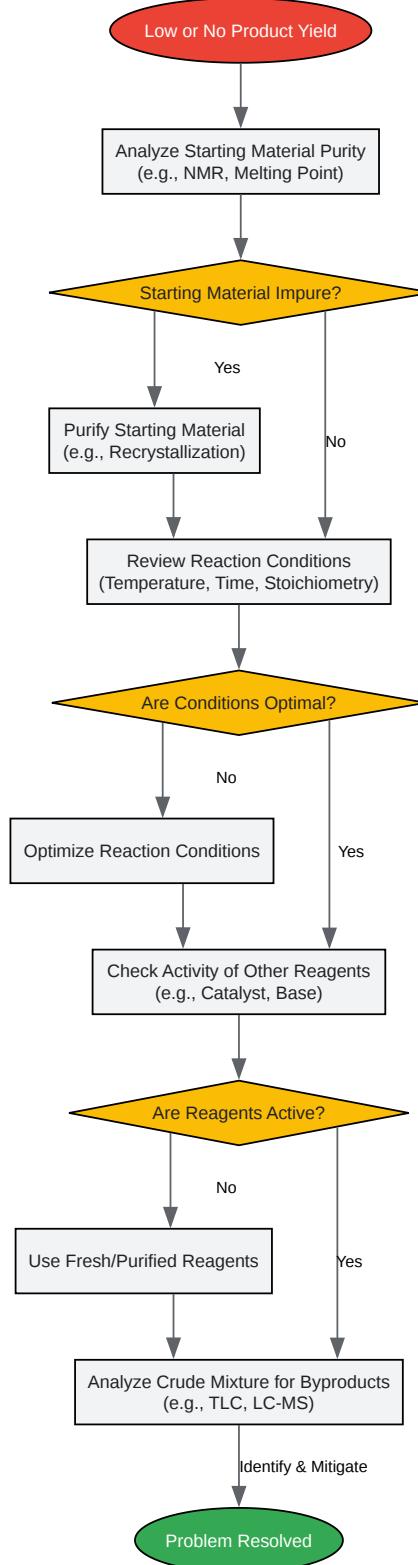
Safe Handling and Storage Workflow

The following diagram outlines the standard procedure for the safe handling and storage of **3'-Nitropropiophenone** in a laboratory setting.

Safe Handling and Storage of 3'-Nitropropiophenone



Troubleshooting Low-Yield Reactions

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